

# In-Depth Technical Guide: Molecular Weight of (R)-(-)-4-Methylhexanoic Acid

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## Compound of Interest

Compound Name: (R)-(-)-4-Methylhexanoic acid

Cat. No.: B1641785

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This technical guide provides a detailed analysis of the molecular weight of **(R)-(-)-4-Methylhexanoic acid**, a branched-chain fatty acid of interest in various research and development domains.

## Chemical Identity

**(R)-(-)-4-Methylhexanoic acid** is a chiral organic compound. Its structural and molecular formulas are fundamental to understanding its physicochemical properties, including its molecular weight.

- Molecular Formula: C<sub>7</sub>H<sub>14</sub>O<sub>2</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Structure: The molecule consists of a six-carbon hexanoic acid backbone with a methyl group attached to the fourth carbon atom. The "(R)-(-)" designation specifies the stereochemistry at the chiral center (carbon-4).

## Molecular Weight Data

The molecular weight of a compound is a critical parameter in experimental design, chemical synthesis, and analytical procedures. Below is a summary of the molecular weight information for 4-Methylhexanoic acid.

Parameter	Value ( g/mol )	Source(s)
Average Molecular Weight	130.18	Santa Cruz Biotechnology, Sigma-Aldrich[1][2][4]
130.19	ChemicalBook	
130.187	Human Metabolome Database	
Monoisotopic Mass	130.099379685	PubChem

## Calculation of Molecular Weight

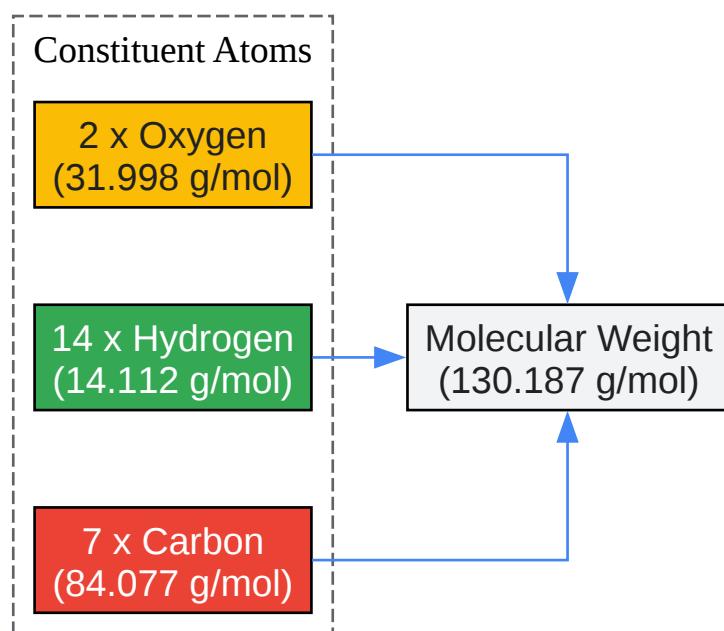
The molecular weight is calculated by summing the atomic weights of all constituent atoms in the molecular formula ( $C_7H_{14}O_2$ ). The standard atomic weights used for this calculation are:

- Carbon (C): ~12.011 u
- Hydrogen (H): ~1.008 u[5]
- Oxygen (O): ~15.999 u[6][7]

Calculation:

- $(7 \times \text{Atomic Weight of Carbon}) + (14 \times \text{Atomic Weight of Hydrogen}) + (2 \times \text{Atomic Weight of Oxygen})$
- $(7 \times 12.011) + (14 \times 1.008) + (2 \times 15.999)$
- $84.077 + 14.112 + 31.998$
- $= 130.187 \text{ g/mol}$

This calculated value is in excellent agreement with the cited average molecular weight.[8]



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Caption: Logical diagram illustrating the atomic components of the molecular weight calculation for **(R)-(-)-4-Methylhexanoic acid**.

## Experimental Protocols and Signaling Pathways

The determination of molecular weight is a fundamental calculation based on the chemical formula and atomic masses. As such, detailed experimental protocols for its determination are not applicable in this context. This topic does not involve biological signaling pathways.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of (R)-(-)-4-Methylhexanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1641785#r-4-methylhexanoic-acid-molecular-weight]

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